

MHY1485 Treatment: A Comparative Guide to In Vitro and In Vivo Outcomes

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Compound of Interest

Compound Name: mhy1485

Cat. No.: B1684595

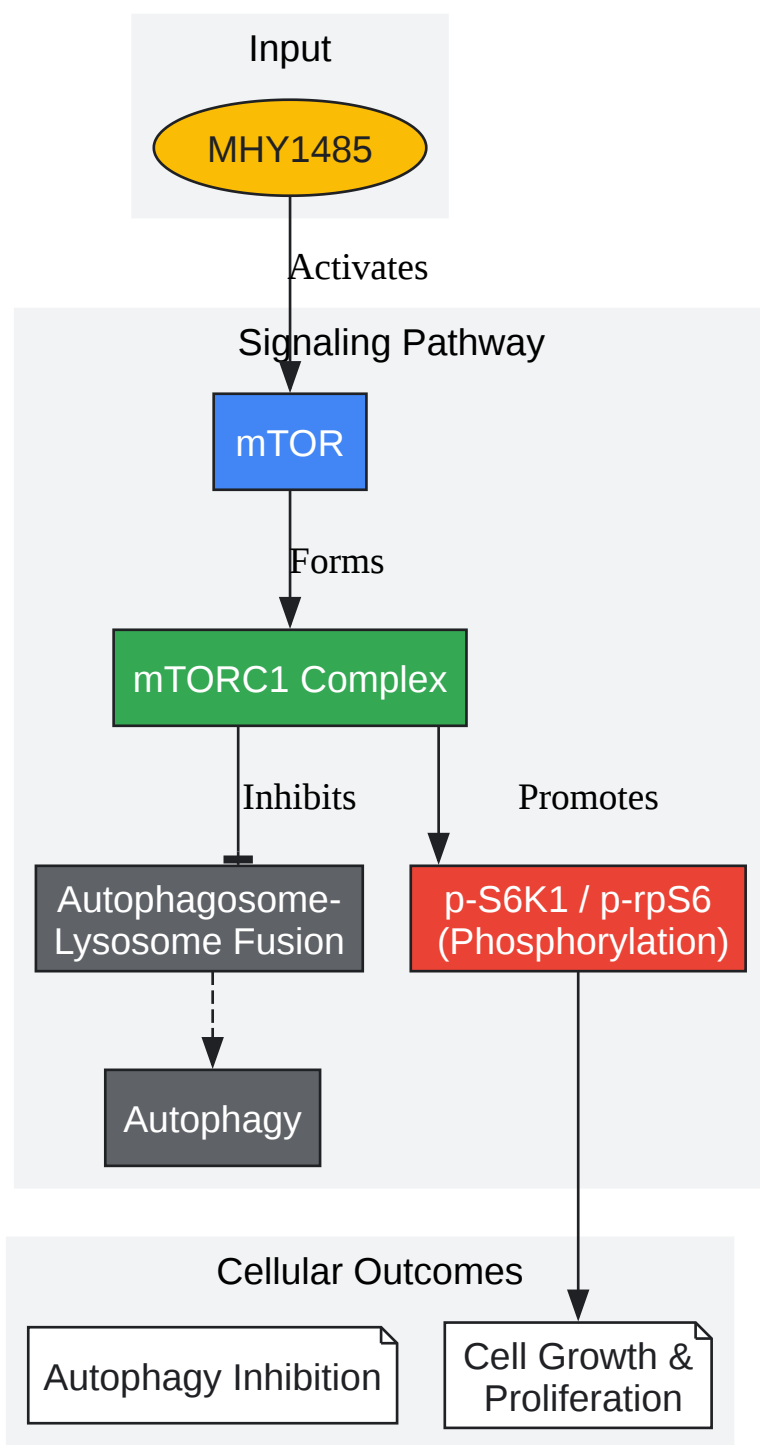
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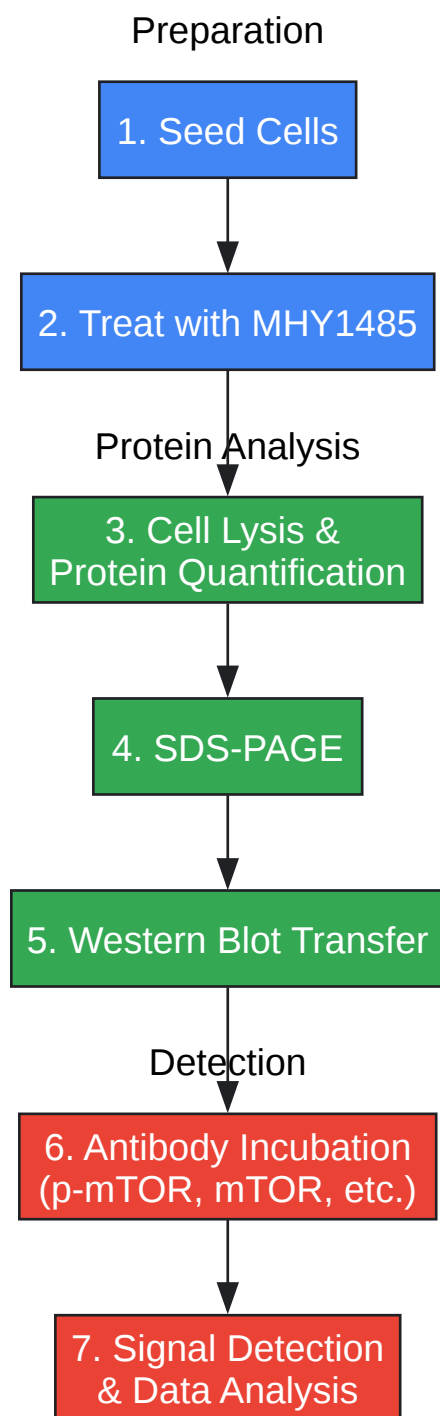
Introduction

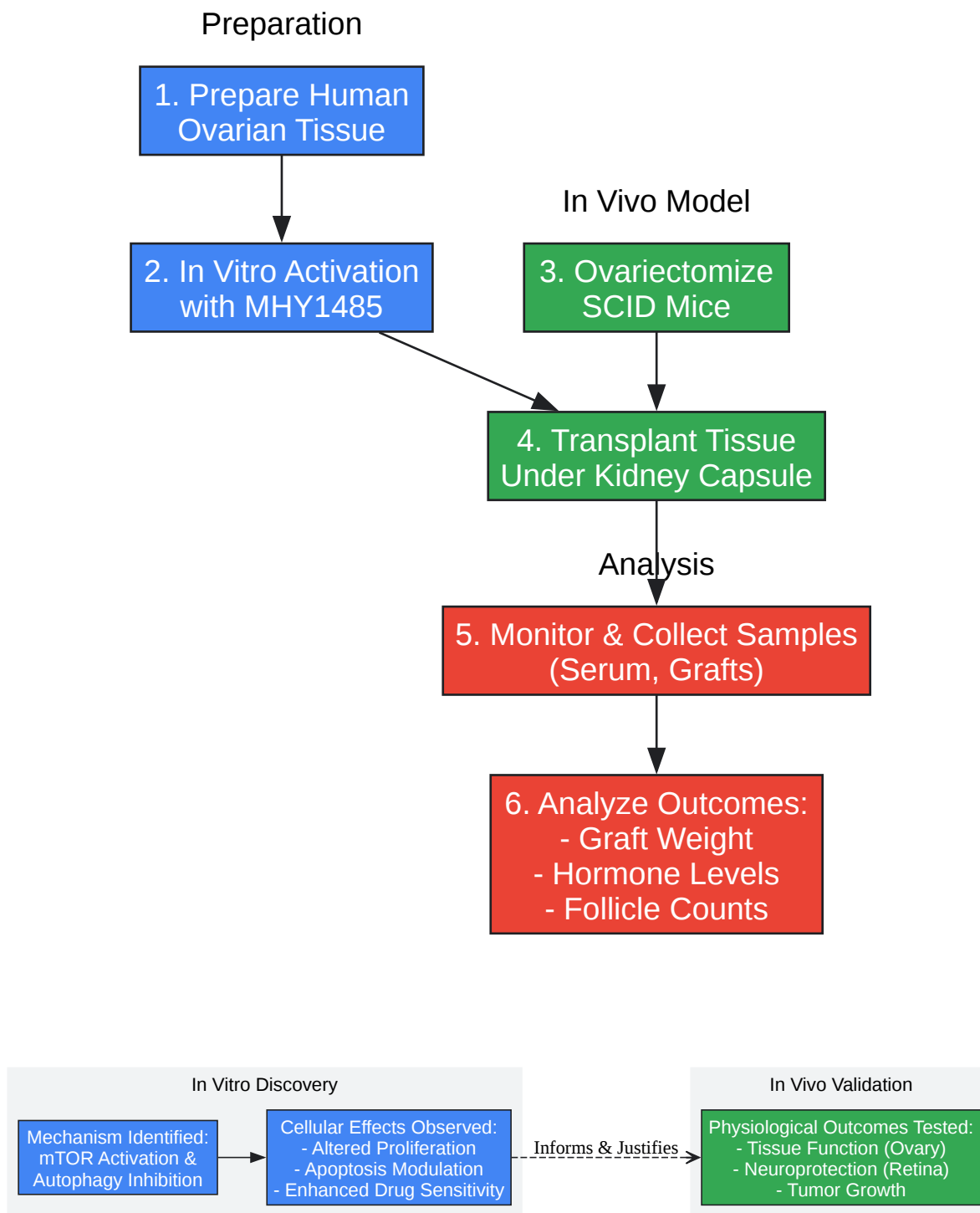
MHY1485 is a potent, cell-permeable small molecule recognized for its function as an activator of the mammalian target of rapamycin (mTOR), a crucial serine/threonine kinase that governs cell growth, proliferation, metabolism, and survival.^{[1][2][3]} A primary consequence of mTOR activation by **MHY1485** is the potent inhibition of autophagy, a cellular process for degrading and recycling cellular components. This inhibition occurs specifically through the suppression of fusion between autophagosomes and lysosomes.^{[3][4][5]} This guide provides an objective comparison of the experimental outcomes of **MHY1485** treatment in controlled laboratory settings (in vitro) and within living organisms (in vivo), offering researchers and drug development professionals a comprehensive overview supported by experimental data.

Mechanism of Action: mTOR Activation and Autophagy Inhibition

MHY1485 functions by targeting the ATP-binding domain of mTOR, leading to the activation of both mTORC1 and mTORC2 complexes.^{[3][6]} This activation triggers a downstream signaling cascade, most notably the phosphorylation of key substrates like the S6 ribosomal protein (rpS6) and its kinase (S6K1).^{[2][7]} The activation of mTOR signaling concurrently suppresses autophagy. **MHY1485** arrests the autophagic process at a late stage by preventing autophagosomes from fusing with lysosomes to form autolysosomes, which results in an accumulation of autophagic vacuoles within the cell.^{[4][5]}







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References

- 1. MHY1485 | Cell Signaling Technology [cellsignal.com]
- 2. selleckchem.com [selleckchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Inhibitory Effect of mTOR Activator MHY1485 on Autophagy: Suppression of Lysosomal Fusion - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Inhibitory Effect of mTOR Activator MHY1485 on Autophagy: Suppression of Lysosomal Fusion | PLOS One [journals.plos.org]
- 6. researchgate.net [researchgate.net]
- 7. Frontiers | The Efficacy and Safety of the mTOR Signaling Pathway Activator, MHY1485, for in vitro Activation of Human Ovarian Tissue [frontiersin.org]
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